

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan analytical method development

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Compound Overview: SHR-A1811 Drug-Linker

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is a key component in antibody-drug conjugates (ADCs), functioning as the conjugate that links a cytotoxic payload (Exatecan) to a monoclonal antibody [1] [2] [3]. Its core biological activity is derived from Exatecan, a potent inhibitor of DNA Topoisomerase I with an IC50 of 2.2 μ M [1] [2] [3].

The table below summarizes its basic physicochemical properties:

Property	Value
CAS Number	2414254-51-4 [1] [2] [3]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [4]
Molecular Weight	1074.12 g/mol [1] [2] [4]
Primary Target	DNA Topoisomerase I (via Exatecan) [1] [2]
Appearance	White to off-white solid [4]

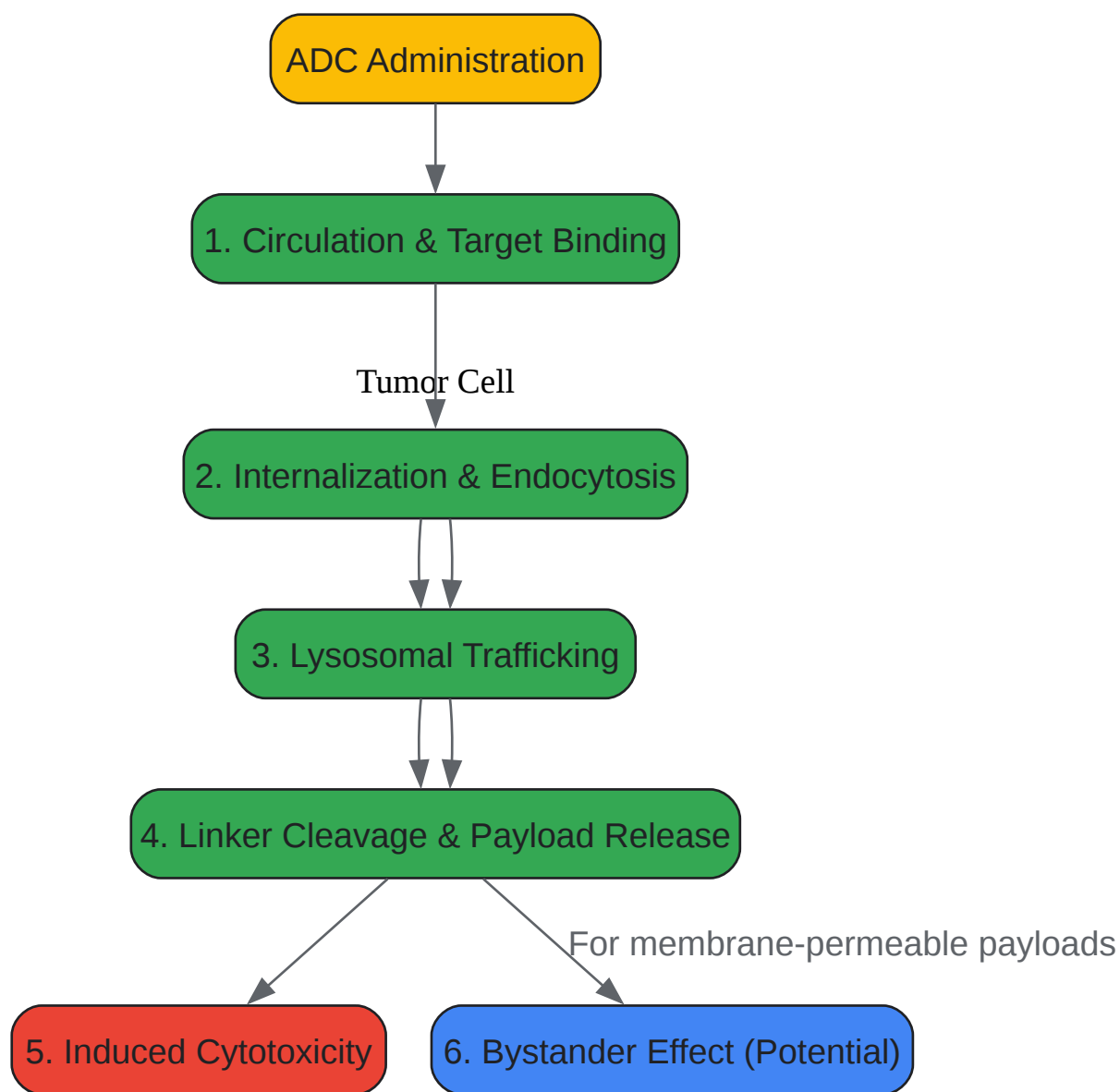
Handling, Storage, and Solubility Guide

Proper handling is critical for maintaining the stability of this reagent. The following information, compiled from supplier data, can help prevent common issues related to compound degradation [1] [4].

Aspect	Recommendation
Storage (Powder)	-20°C for short-term (3 years); -80°C for long-term (6 months) [1] [4].
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1]. Aliquot to avoid repeated freeze-thaw cycles.
Shipping	Stable at ambient temperature for short durations [4].
Solubility	Soluble in DMSO (e.g., 100 mg/mL) [1]. For <i>in vivo</i> work, further dilution in solvent mixtures is required [4].

Mechanism of Action in ADCs

The compound's role is part of a larger, sophisticated mechanism for targeted cancer therapy. The diagram below illustrates how ADC linker-payloads like this function from administration to inducing cell death [5].



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Frequently Asked Questions

Q1: What is the primary application of MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan in research? It is used as a critical building block for the synthesis of Antibody-Drug Conjugates (ADCs), specifically as the linker-payload component [1] [2]. It is intended for research purposes only and not for human administration [1] [2] [4].

Q2: The compound does not fully dissolve. What formulations can I try? If the compound does not fully dissolve in DMSO, you can try the following *in vivo* formulation suggestions for research purposes [4]:

- **Injection Formulation 1:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Injection Formulation 2:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
- **Oral Formulation 1:** Suspend in 0.5% Carboxymethylcellulose sodium (CMC-Na)

Acknowledged Information Gaps and Further Guidance

A significant challenge you may face is the lack of detailed analytical parameters in the public domain. The search results do not contain specific methods like HPLC conditions, LC-MS parameters, or purity analysis protocols for this specific compound.

To move forward with analytical method development, I suggest:

- **Consulting the Supplier Directly:** The most reliable source for analytical data is often the manufacturer. Companies like MedChemExpress and TargetMol may provide technical data sheets or application notes upon request [1] [2].
- **Literature and Patent Mining:** The compound is associated with an international patent (WO2020063673) [4]. A detailed review of this patent and related scientific publications may reveal specific analytical methods used by the developers.
- **Developing In-House Methods:** Using the provided molecular weight, formula, and structure, you can begin developing in-house methods. A combination of reversed-phase HPLC and LC-MS (using electrospray ionization in positive mode) would be a standard starting point for characterizing the linker and confirming its identity.

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe - (Gly) - R - Cyclopropane | TargetMol Exatecan [targetmol.com]

3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]

4. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane ... Exatecan [peptidedb.com]

5. Antibody–Drug Conjugates (ADCs): current and future ... [jhoonline.biomedcentral.com]

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